

Improving the solubility of 4,5-Dimethylthiazole-2-carbaldehyde for reactions

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Compound of Interest

Compound Name: 4,5-Dimethylthiazole-2-carbaldehyde

Cat. No.: B1316184

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This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4,5-Dimethylthiazole-2-carbaldehyde**, focusing on challenges related to its solubility in reaction setups.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility characteristics of **4,5-Dimethylthiazole-2-carbaldehyde**?

4,5-Dimethylthiazole-2-carbaldehyde is a heterocyclic aldehyde. While specific quantitative solubility data is not widely published, experimental evidence from synthetic procedures indicates it is an oily substance that may solidify upon cooling and is soluble in a range of common organic solvents.^[1] It is expected to have limited solubility in water, a common trait for many organic compounds with a significant hydrocarbon backbone.

Q2: In which organic solvents has **4,5-Dimethylthiazole-2-carbaldehyde** been successfully dissolved for reactions?

Based on documented synthetic protocols, **4,5-Dimethylthiazole-2-carbaldehyde** has been successfully used in reactions with the following solvents:

- Tetrahydrofuran (THF)[1]
- 1,4-Dioxane[1]
- Acetic Acid[1]
- Diethyl ether and Ethyl acetate (used for extraction and chromatography, indicating good solubility)[1]

Q3: My **4,5-Dimethylthiazole-2-carbaldehyde** appears as a solid. How should I handle it?

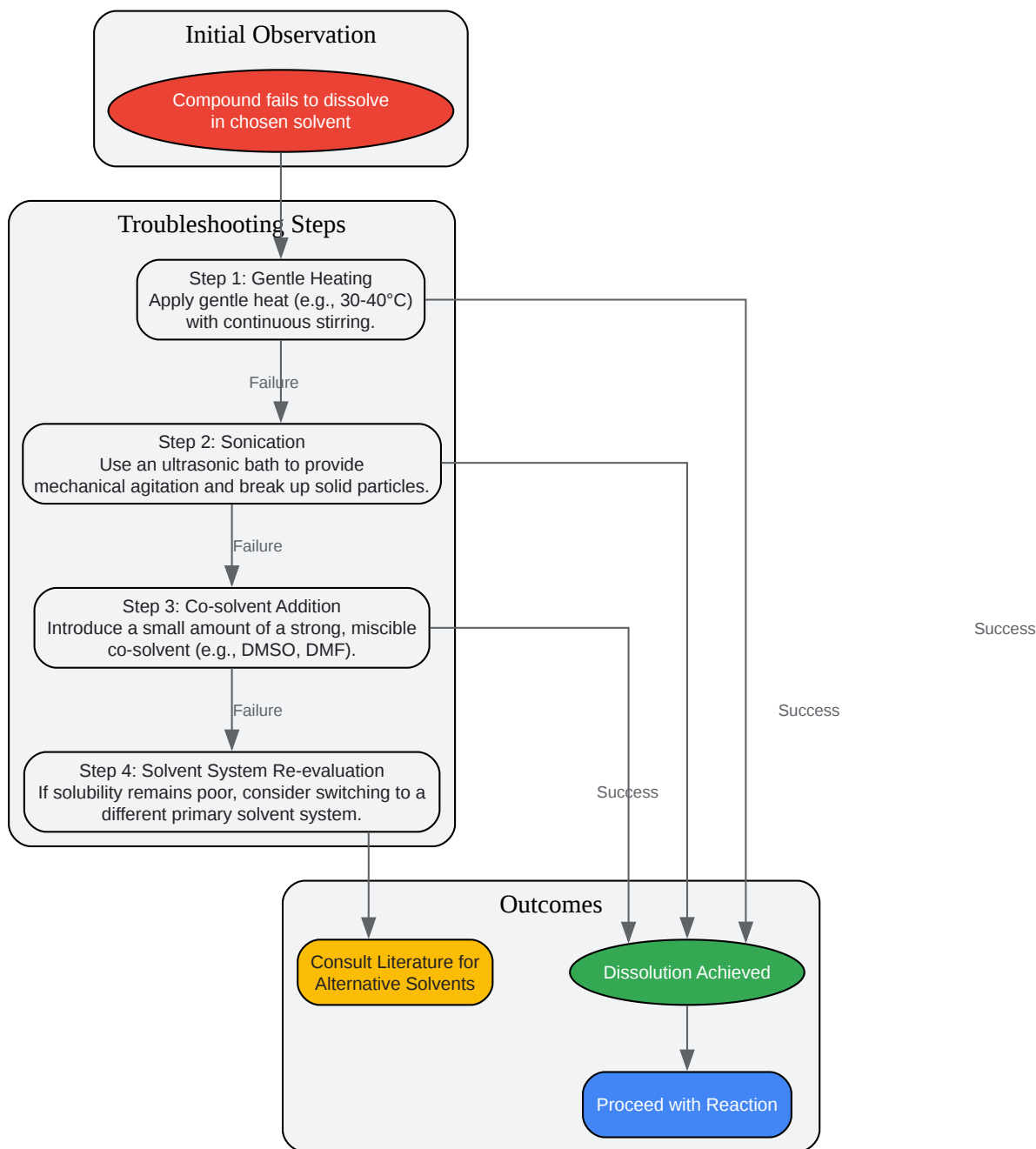
This compound can be a yellow oil that turns into a white solid upon storage at low temperatures, such as -18°C . [1] Before use, it is advisable to let the container warm to room temperature to return it to a liquid or semi-solid state for easier handling and weighing.

Troubleshooting Guide: Solubility Issues

Issue 1: The compound is not dissolving in my chosen reaction solvent.

If you are experiencing difficulty in dissolving **4,5-Dimethylthiazole-2-carbaldehyde**, consider the following troubleshooting steps.

Troubleshooting Workflow for Poor Solubility



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Caption: A stepwise guide for troubleshooting solubility issues.

Issue 2: After initial dissolution, a precipitate forms upon adding other reagents.

This can happen if the addition of another reagent (which may be in a different solvent) changes the overall polarity of the reaction mixture, causing the compound to crash out of solution.

Solutions:

- Dissolve all reagents in the same solvent: If possible, dissolve all reaction components in the same primary solvent before mixing.
- Slow Addition: Add the second reagent dropwise to the solution of **4,5-Dimethylthiazole-2-carbaldehyde** with vigorous stirring. This allows for gradual mixing and can prevent localized changes in concentration and polarity.
- Increase Solvent Volume: A more dilute reaction mixture may help to keep all components in solution.

Data Presentation

Physical & Chemical Properties

Property	Value	Reference
CAS Number	74531-15-0	[1]
Molecular Formula	C ₆ H ₇ NOS	[1]
Molecular Weight	141.19 g/mol	[1]
Appearance	Yellow oil which turns into a white solid upon storage at low temperature.	[1]

Qualitative Solubility Data

The following table summarizes the observed solubility of **4,5-Dimethylthiazole-2-carbaldehyde** in various solvents based on its use in chemical synthesis.

Solvent	Solubility	Context of Use	Reference
Tetrahydrofuran (THF)	Soluble	Reaction solvent for synthesis.	[1]
1,4-Dioxane	Soluble	Reaction solvent for subsequent functionalization.	[1]
Acetic Acid	Soluble	Reaction solvent for reduction of the corresponding oxime.	[1]
Ethyl Acetate	Soluble	Used as an extraction and chromatography solvent.	[1]
Diethyl Ether	Soluble	Used as an extraction solvent.	[1]
Petroleum Ether	Partially Soluble	Used as a co-solvent in flash chromatography.	[1]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution for Reaction

This protocol is adapted from a procedure for the synthesis of **4,5-dimethylthiazole-2-carbaldehyde** oxime.[\[1\]](#)

Objective: To dissolve **4,5-Dimethylthiazole-2-carbaldehyde** for a subsequent reaction.

Materials:

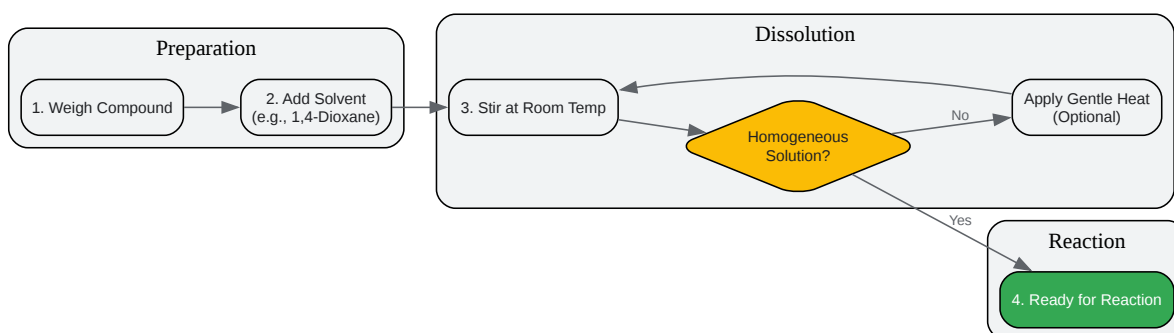
- **4,5-Dimethylthiazole-2-carbaldehyde**
- 1,4-Dioxane (anhydrous)
- Glass vial or round-bottom flask

- Magnetic stirrer and stir bar

Procedure:

- Weigh the desired amount of **4,5-Dimethylthiazole-2-carbaldehyde** and add it to a clean, dry reaction vessel.
- Add the calculated volume of 1,4-Dioxane to achieve the desired concentration.
- Stir the mixture at room temperature using a magnetic stirrer until the compound is fully dissolved.
- If dissolution is slow, gentle warming to 30-40°C can be applied.
- Once a clear, homogeneous solution is obtained, it is ready for the addition of other reagents.

Experimental Workflow: Preparing the Compound for Reaction



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Caption: A standard workflow for dissolving the compound for a chemical reaction.

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References

- 1. US9353104B2 - Substituted pyridizinone derivatives as PDE10 inhibitors - Google Patents [patents.google.com]
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